

Application Note: Two-Photon Uncaging of RuBi-GABA-Trimethylphosphine

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Compound of Interest

Compound Name: RuBi GABA trimethylphosphine

Cat. No.: B1574465

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Executive Summary

RuBi-GABA-PMe

is a visible-light and two-photon sensitive caged neurotransmitter.^[1] Unlike nitroindoliny- caged compounds (e.g., MNI-GABA) which require UV excitation, RuBi-GABA undergoes heterolytic cleavage upon excitation with visible blue light (450–470 nm) or two-photon infrared light (~800 nm).

This protocol details the two-photon uncaging workflow. The PMe

ligand substitution generally confers higher water solubility compared to the PPh

analog, reducing the need for DMSO co-solvents in acute slice preparations. However, users must account for the compound's intrinsic GABA

receptor antagonism during experimental design.

Key Technical Parameters

Parameter	Value / Characteristic
Compound Name	RuBi-GABA-Trimethylphosphine
Core Chromophore	Ruthenium(II)-bis(2,2'-bipyridine)
Axial Ligand	Trimethylphosphine (PMe))
Uncaging Mechanism	Heterolytic cleavage (substitution with H O)
1P Excitation Max	~450 nm (Blue)
2P Excitation Optima	800 nm (Range: 780–830 nm)
Quantum Yield ()	~0.14 – 0.20 (Ligand dependent)
Solubility	High (Water/Saline); >10 mM
Receptor Interaction	Weak competitive antagonist at GABA (requires puffing)

Chemical & Photophysical Mechanism[3][4][5]

The Photolysis Pathway

Upon two-photon excitation at 800 nm, the Ruthenium complex enters a Metal-to-Ligand Charge Transfer (MLCT) excited state. This state is unstable and undergoes heterolytic cleavage, releasing the GABA ligand and replacing it with a water molecule.

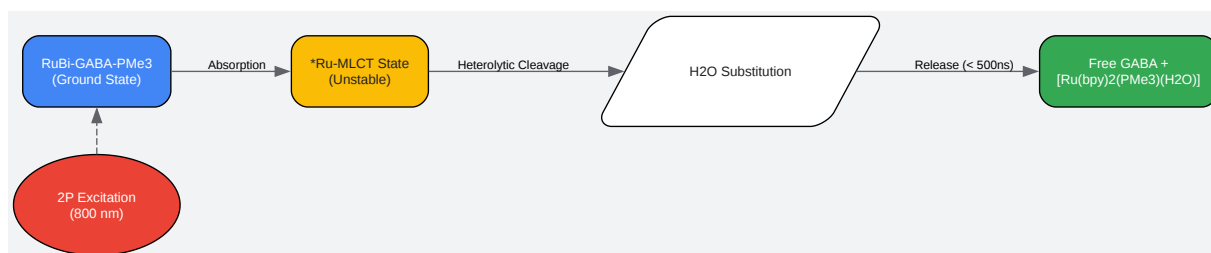
Expert Insight: The PMe

ligand is a strong

-donor. While it stabilizes the ground state, it does not significantly alter the MLCT absorption band compared to PPh

, meaning standard 800 nm Ti:Sapphire tuning is effective.

Visualization: Photolysis Mechanism



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Figure 1: The photochemical pathway. 2P excitation triggers the release of GABA via water substitution.

Experimental Setup & Preparation

A. Solution Preparation

Warning: RuBi compounds are sensitive to ambient blue/green light. All handling must occur under red safety lights.

- Stock Solution: Dissolve RuBi-GABA-PMe in distilled water or ACSF to 10–20 mM.
 - Note: The PMe variant dissolves more readily than PPh variants. Sonicate briefly if necessary.
 - Aliquot into light-tight tubes (wrapped in foil) and store at -20°C.
- Working Solution: Dilute to working concentration in ACSF.

- Bath Application: 5–20

M (Use with caution due to antagonism).

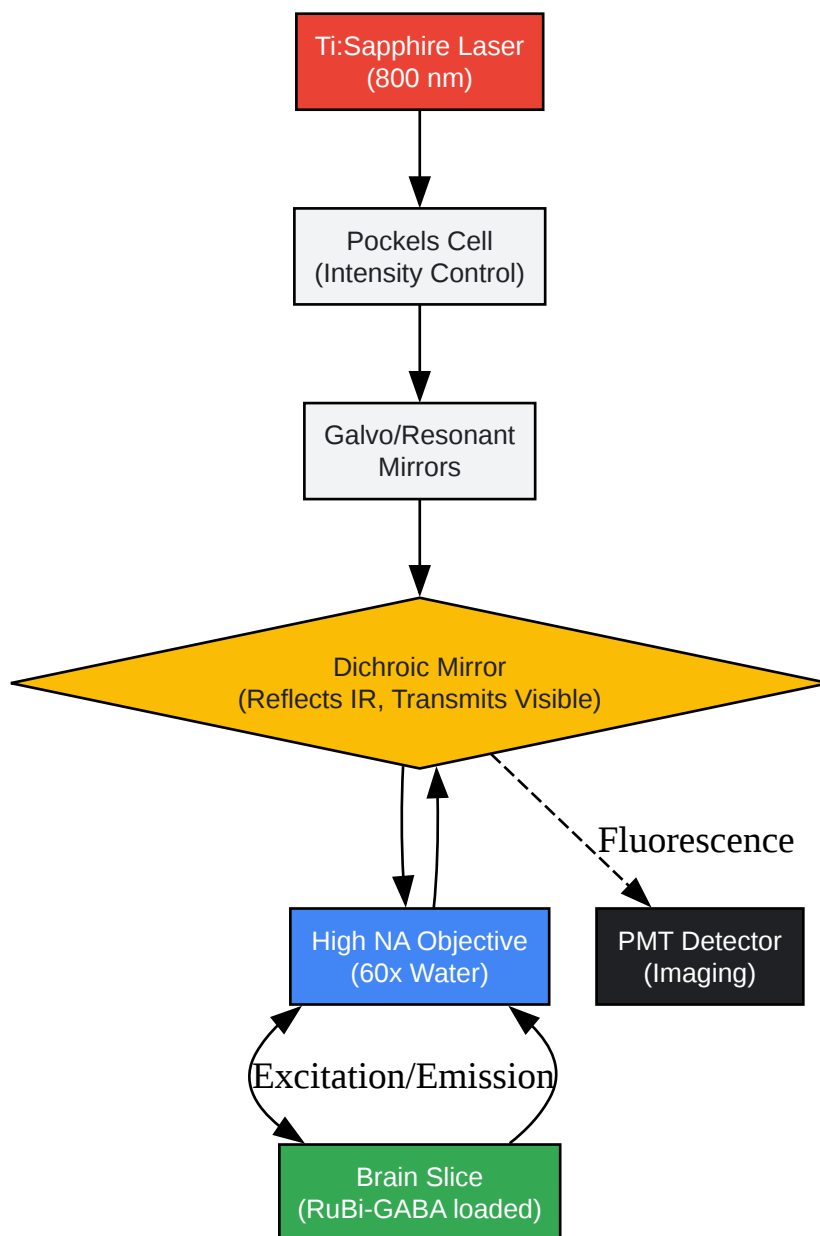
- Local Perfusion (Puffing): 0.5–2 mM in the pipette (Recommended).

B. Optical Configuration

The setup requires a two-photon laser scanning microscope (2PLSM).[\[2\]](#)

- Laser Source: Ti:Sapphire laser (e.g., Coherent Chameleon or Spectra-Physics Mai Tai).
- Wavelength: Tune to 800 nm.
- Modulation: Pockels cell (EOM) for fast switching (microsecond precision).
- Objective: High Numerical Aperture ($NA > 0.9$) water immersion objective (40x or 60x) is critical to generate the tight focal volume required for 2P excitation.

Visualization: Optical Path



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Figure 2: Optical path for simultaneous imaging and uncaging.

Step-by-Step Uncaging Protocol

Step 1: Slice Preparation and Dye Loading[7]

- Prepare acute brain slices (300

m) using standard procedures.

- Patch the target neuron in whole-cell configuration.
- Internal Solution: High chloride internal solution is recommended to observe inward GABA currents at resting potential (mV), or low chloride to observe outward currents (mV).
- Morphology: Fill the cell with a structural dye (e.g., Alexa Fluor 594, 20 M) to visualize spines and dendrites.
 - Note: Avoid dyes excited at 800 nm if possible, or interleave scanning to prevent premature uncaging.

Step 2: Application of RuBi-GABA-PMe

Critical Decision: Bath vs. Puffing.

- Bath Application: Not recommended for detailed mapping. RuBi-GABA acts as a competitive antagonist at GABA receptors.^{[3][4]} Bathing the slice in 20 M RuBi-GABA can reduce the amplitude of spontaneous IPSCs.
- Local Perfusion (Puffing): Preferred Method.
 - Fill a glass pipette (tip diameter ~2-4 m) with 1–2 mM RuBi-GABA-PMe.
 - Position the pipette 10–20 m above the target dendrite.
 - Apply low positive pressure to create a local cloud of caged compound. This minimizes antagonism across the rest of the network.

Step 3: Uncaging Parameters

- Imaging: Visualize the dendrite using 2P excitation. If using Alexa 594, 800 nm is also the excitation wavelength.
 - Risk:[5][6] Scanning the laser to image the spine will uncage GABA if the power is too high.
 - Mitigation: Use minimum laser power (< 3 mW) for imaging, or use a second laser line (e.g., 1040 nm) if available.
- Targeting: Select "Point Scan" or "Region of Interest" (ROI) on the spine head or dendritic shaft.
- Laser Pulse:
 - Wavelength: 800 nm.[7][8]
 - Power: 15–30 mW at the back aperture (corresponds to ~5–10 mW at the sample).
 - Duration: 0.5 ms – 5 ms. (Start with 1 ms).
- Recording: Trigger the laser pulse while recording the somatic whole-cell current (Voltage Clamp).

Step 4: Calibration & Controls (Self-Validating System)

To ensure the signal is genuine GABA uncaging and not an artifact:

- Linearity Check: Vary the laser pulse duration (0.5, 1, 2, 5 ms). The evoked current (uIPSC) should scale roughly linearly or saturate, but not show abrupt steps (which indicate photodamage).
- "No-Drug" Control: Attempt uncaging before puffing the RuBi-GABA. There should be no response.
- Pharmacology: Wash in Bicuculline (10

M) or Gabazine. The evoked response must disappear. If a response remains, it is likely a "heat artifact" or photodamage.

Troubleshooting & Expert Tips

Issue	Probable Cause	Corrective Action
No evoked current	Laser power too low	Increase power in 2 mW increments.
Compound washed away	Check puffing pressure; move pipette closer.	
Receptor Blockade	Concentration of RuBi-GABA is too high (antagonism). Lower pipette concentration.	
Giant, slow current	Photodamage	Reduce pulse width. Check if bubble formed at tip.
High background noise	Light leak	Ensure total darkness in the rig (cover LEDs on equipment).
Drifting Baseline	Unstable Puffing	Use a Picospritzer for precise pressure pulses rather than continuous flow.

Antagonism Note: RuBi-GABA-PMe

, like its PPh

counterpart, has an IC50 for GABA

receptors in the low millimolar range. If you observe a decrease in the frequency of spontaneous IPSCs after applying the drug, you are seeing this antagonism. This confirms the drug is present but warns you to use the lowest effective concentration.

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